A Technical Guide to the Thermodynamic Properties of 1-Methoxypentane

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Compound of Interest	
Compound Name:	*1-Methoxypentane*
Cat. No.:	*B3055027* Get Quote

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Introduction

1-Methoxypentane (also known as methyl pentyl ether or n-amyl methyl ether) is a simple ether with the chemical formula $C_6H_{14}O$. Its utility in various chemical processes, including as a solvent and potentially in synthetic routes for pharmaceuticals, necessitates a thorough understanding of its fundamental thermodynamic properties. This guide provides a consolidated overview of the key thermodynamic data for **1-methoxypentane**, details on the experimental methodologies used to determine these properties, and a visualization of a general experimental workflow.

Core Thermodynamic Properties

The thermodynamic properties of a substance are critical for process design, safety analysis, and computational modeling. The following tables summarize the available quantitative data for **1-methoxypentane**.

Table 1: Identification and Molar Properties

Property	Value	Source
Chemical Formula	$C_6H_{14}O$	[1]
Molecular Weight	102.177 g/mol	[1]
CAS Number	628-80-8	[1]

Table 2: Physical and Thermodynamic Properties

Property	Value	Conditions	Source
Boiling Point	99.4 °C	at 760 mmHg	[1][2]
Density	0.762 g/cm³	at 25 °C (approx.)	[1][2]
Vapor Pressure	44 mmHg	at 25 °C	[1][2]
Enthalpy of Vaporization (ΔvapH)	32.02 kJ/mol	at Boiling Point	[3]
Liquid Heat Capacity (Cp)	Not Experimentally Determined	-	
Flash Point	4.5 °C	-	[1][2]

Note on Liquid Heat Capacity: An experimental value for the liquid heat capacity of **1-methoxypentane** could not be readily located in the reviewed literature. However, estimation methods based on group contributions or comparative analysis with structurally similar ethers, such as methyl propyl ether, can provide approximate values for modeling purposes.

Experimental Protocols

The accurate determination of thermodynamic properties relies on precise and well-established experimental techniques. While specific experimental reports for **1-methoxypentane** are not detailed in the available literature, the following sections describe the general methodologies employed for determining the key properties of ethers and other volatile organic compounds.

Vapor Pressure Determination

The vapor pressure of a liquid at a given temperature can be measured using static or dynamic methods.

- Static Method: A common static method involves introducing a small amount of the liquid into a vacuum-sealed container equipped with a pressure transducer. The liquid is allowed to equilibrate with its vapor at a constant, controlled temperature. The measured pressure inside the container, after subtracting any residual gas pressure, corresponds to the vapor pressure of the substance. This process is repeated at various temperatures to establish the vapor pressure curve.

- Dynamic Method (Transpiration Method): In this method, an inert gas is passed at a known flow rate through or over the liquid sample at a constant temperature and pressure. The gas becomes saturated with the vapor of the substance. By measuring the mass loss of the sample over a specific period, the partial pressure of the vapor, and thus the vapor pressure, can be calculated using the ideal gas law and Dalton's law of partial pressures.

Enthalpy of Vaporization (ΔvapH) Determination

The enthalpy of vaporization can be determined directly by calorimetry or indirectly from vapor pressure data.

- Direct Calorimetric Measurement: This method involves directly measuring the heat required to vaporize a known amount of the substance at a constant temperature and pressure. Techniques like vaporization calorimetry are employed, where the energy input to a boiler containing the liquid is precisely measured while a known quantity of vapor is collected or condensed.

- Indirect Method using the Clausius-Clapeyron Equation: The enthalpy of vaporization can be calculated from the temperature dependence of the vapor pressure using the Clausius-Clapeyron equation:

$$\ln(P_2/P_1) = -(\Delta vapH/R) * (1/T_2 - 1/T_1)$$

Where P_1 and P_2 are the vapor pressures at temperatures T_1 and T_2, respectively, and R is the ideal gas constant. By plotting the natural logarithm of the vapor pressure against the inverse of the absolute temperature, the enthalpy of vaporization can be determined from the slope of the resulting line.

Heat Capacity (Cp) Measurement

The heat capacity of a liquid is typically measured using calorimetry.

- Adiabatic Calorimetry: In this technique, a known quantity of the liquid is placed in a well-insulated calorimeter. A measured amount of electrical energy is supplied to a heater immersed in the liquid, and the resulting temperature increase is precisely measured. By minimizing heat exchange with the surroundings, the heat capacity of the liquid can be calculated from the energy input and the temperature change.

- Differential Scanning Calorimetry (DSC): DSC is a thermal analysis technique where the difference in the amount of heat required to increase the temperature of a sample and a reference is measured as a function of temperature. By comparing the heat flow to the sample with that of a known standard, the heat capacity of the substance can be determined.
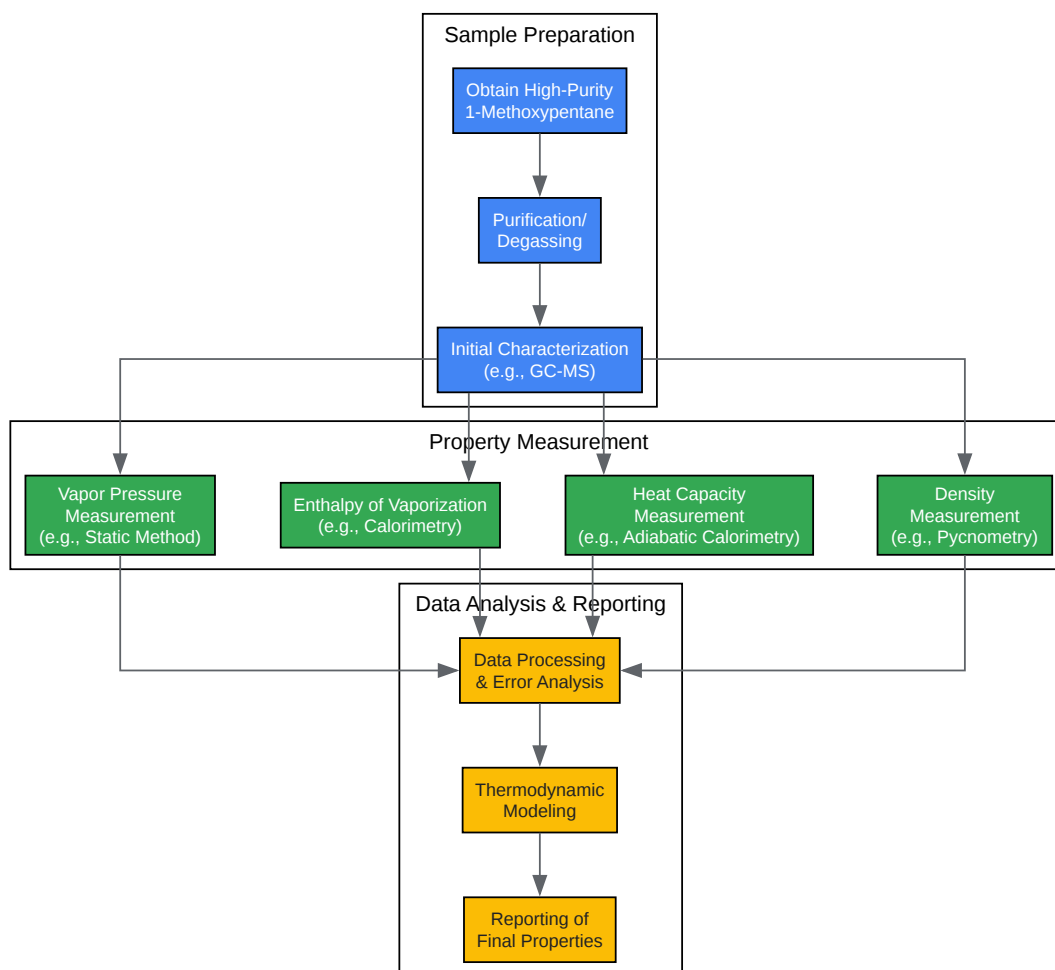
Density Measurement

The density of a liquid can be determined using various methods.

- Pycnometry: A pycnometer is a flask with a precisely known volume. The density of the liquid is determined by accurately measuring the mass of the pycnometer when empty, when filled with the liquid, and when filled with a reference substance of known density (e.g., water).

- Vibrating Tube Densimetry: This method utilizes a U-shaped tube that is electronically excited to vibrate at its natural frequency. The frequency of vibration changes when the tube is filled with the sample liquid. By calibrating the instrument with fluids of known density, the density of the sample can be accurately determined from the measured oscillation frequency.

Visualization of Experimental Workflow

The following diagram illustrates a generalized workflow for the experimental determination of the thermodynamic properties of a liquid like **1-methoxypentane**.

General Experimental Workflow for Thermodynamic Property Determination

Sample Preparation

- Obtain High-Purity 1-Methoxypentane
- Purification/ Degassing
- Initial Characterization (e.g., GC-MS)

Property Measurement

- Vapor Pressure Measurement (e.g., Static Method)
- Enthalpy of Vaporization (e.g., Calorimetry)
- Heat Capacity Measurement (e.g., Adiabatic Calorimetry)
- Density Measurement (e.g., Pycnometry)

Data Analysis & Reporting

- Data Processing & Error Analysis
- Thermodynamic Modeling
- Reporting of Final Properties

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General experimental workflow.

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